

Spectroscopic Characterization of 2-Ethoxy-1,3-thiazole-5-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethoxy-1,3-thiazole-5-carbaldehyde

CAS No.: 220389-76-4

Cat. No.: B1610137

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This guide provides an in-depth analysis of the spectroscopic data for the heterocyclic compound **2-Ethoxy-1,3-thiazole-5-carbaldehyde**. Designed for researchers, scientists, and professionals in drug development, this document elucidates the structural features of the molecule through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The experimental protocols and data interpretation are presented with a focus on the underlying scientific principles, ensuring both technical accuracy and practical insight.

Molecular Structure and Importance

2-Ethoxy-1,3-thiazole-5-carbaldehyde is a substituted thiazole derivative. The thiazole ring is a five-membered aromatic heterocycle containing both sulfur and nitrogen atoms, a common scaffold in many biologically active compounds. The presence of an ethoxy group at the 2-position and a carbaldehyde group at the 5-position introduces specific electronic and steric properties that are crucial for its reactivity and potential applications in medicinal chemistry. Accurate spectroscopic characterization is the cornerstone of confirming the molecular structure and purity of synthesized batches of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of organic compounds in solution. For **2-Ethoxy-1,3-thiazole-5-carbaldehyde**, both ^1H and ^{13}C NMR provide unambiguous evidence for the connectivity of atoms and the chemical environment of each nucleus.

Experimental Protocol: ^1H and ^{13}C NMR

Sample Preparation:

- Accurately weigh 5-10 mg of the purified **2-Ethoxy-1,3-thiazole-5-carbaldehyde**.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent, such as Chloroform-d (CDCl_3) or Dimethyl sulfoxide-d₆ (DMSO-d_6), in a clean, dry NMR tube. The choice of solvent is critical to ensure the compound is fully dissolved and to avoid interference with the signals of interest.
- Ensure complete dissolution; gentle sonication may be applied if necessary.

Instrumental Parameters:

- Spectrometer: A 400 MHz or 500 MHz NMR spectrometer is recommended for optimal resolution.
- ^1H NMR:
 - Pulse Angle: 30°
 - Relaxation Delay: 1-2 seconds
 - Number of Scans: 16-64
- ^{13}C NMR:
 - Pulse Program: Proton-decoupled
 - Relaxation Delay: 2-5 seconds

- Number of Scans: 1024 or more to achieve a good signal-to-noise ratio.

Predicted ^1H NMR Data

The ^1H NMR spectrum is expected to show four distinct signals corresponding to the different types of protons in the molecule.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~9.9	Singlet	1H	Aldehyde (-CHO)	The aldehyde proton is highly deshielded due to the electron-withdrawing nature of the carbonyl group and its direct attachment to the aromatic thiazole ring.
~8.3	Singlet	1H	Thiazole H-4	The proton at the C4 position of the thiazole ring. Its chemical shift is influenced by the adjacent sulfur atom and the electron-withdrawing aldehyde group at C5. The absence of adjacent protons results in a singlet.
~4.5	Quartet	2H	Methylene (-CH ₂)	The methylene protons of the ethoxy group are deshielded by the adjacent oxygen atom. They are split into a quartet by

the three
neighboring
methyl protons
(n+1 rule).

~1.4

Triplet

3H

Methyl (-CH₃)

The methyl
protons of the
ethoxy group are
in a typical alkyl
region. They are
split into a triplet
by the two
neighboring
methylene
protons.

Predicted ¹³C NMR Data

The proton-decoupled ¹³C NMR spectrum is predicted to display six signals, one for each unique carbon atom in the molecule.

Chemical Shift (δ , ppm)	Assignment	Rationale
~185	Aldehyde (C=O)	The carbonyl carbon of the aldehyde is significantly deshielded and appears at a very low field.
~170	Thiazole C-2	The carbon atom at the 2-position is attached to both a nitrogen and a sulfur atom, as well as the ethoxy group, resulting in a downfield shift.
~155	Thiazole C-4	The C4 carbon is part of the aromatic ring and its chemical shift is influenced by the neighboring sulfur and the C5-aldehyde group.
~140	Thiazole C-5	The carbon atom bearing the aldehyde group is expected to be deshielded.
~68	Methylene (-CH ₂)	The methylene carbon of the ethoxy group is deshielded due to its attachment to the oxygen atom.
~14	Methyl (-CH ₃)	The methyl carbon of the ethoxy group appears in the typical upfield aliphatic region.

Visualization of NMR Assignments:

Caption: Predicted ¹H and ¹³C NMR chemical shifts for **2-Ethoxy-1,3-thiazole-5-carbaldehyde**.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The absorption of infrared radiation at specific wavenumbers corresponds to the vibrations of particular bonds.

Experimental Protocol: IR Spectroscopy

Sample Preparation:

- **KBr Pellet:** Grind a small amount of the solid sample with dry potassium bromide (KBr) and press into a thin, transparent pellet.
- **Thin Film:** If the sample is an oil or can be dissolved in a volatile solvent, a thin film can be cast onto a salt plate (e.g., NaCl or KBr).

Data Acquisition:

- **Spectrometer:** A Fourier-Transform Infrared (FT-IR) spectrometer.
- **Range:** 4000-400 cm^{-1} .
- **Scans:** 16-32 scans are typically co-added to improve the signal-to-noise ratio.

Predicted IR Absorption Bands

The IR spectrum of **2-Ethoxy-1,3-thiazole-5-carbaldehyde** is expected to show characteristic absorption bands for its functional groups.

Wavenumber (cm ⁻¹)	Intensity	Vibration Type	Functional Group
~2980-2850	Medium	C-H stretch	Ethoxy group (aliphatic)
~2820, ~2720	Weak	C-H stretch (Fermi resonance)	Aldehyde (-CHO)
~1680	Strong	C=O stretch	Aldehyde (conjugated)
~1600, ~1480	Medium	C=C and C=N stretch	Thiazole ring
~1250	Strong	C-O stretch	Ethoxy group (aryl ether)
~1100	Medium	C-O stretch	Ethoxy group (alkyl)

The strong absorption around 1680 cm⁻¹ is a key indicator of the carbonyl group of the aldehyde, with its frequency lowered due to conjugation with the thiazole ring. The pair of weak bands around 2820 and 2720 cm⁻¹ are characteristic of the C-H stretch of an aldehyde.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

Experimental Protocol: Mass Spectrometry

Ionization Method:

- Electron Ionization (EI): A common technique that provides detailed fragmentation patterns.
- Electrospray Ionization (ESI): A softer ionization method, often used with High-Performance Liquid Chromatography (HPLC), which typically shows a prominent molecular ion or protonated molecule peak.

Data Acquisition:

- Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Orbitrap.

- Mass Range: A typical scan range would be m/z 50-500.

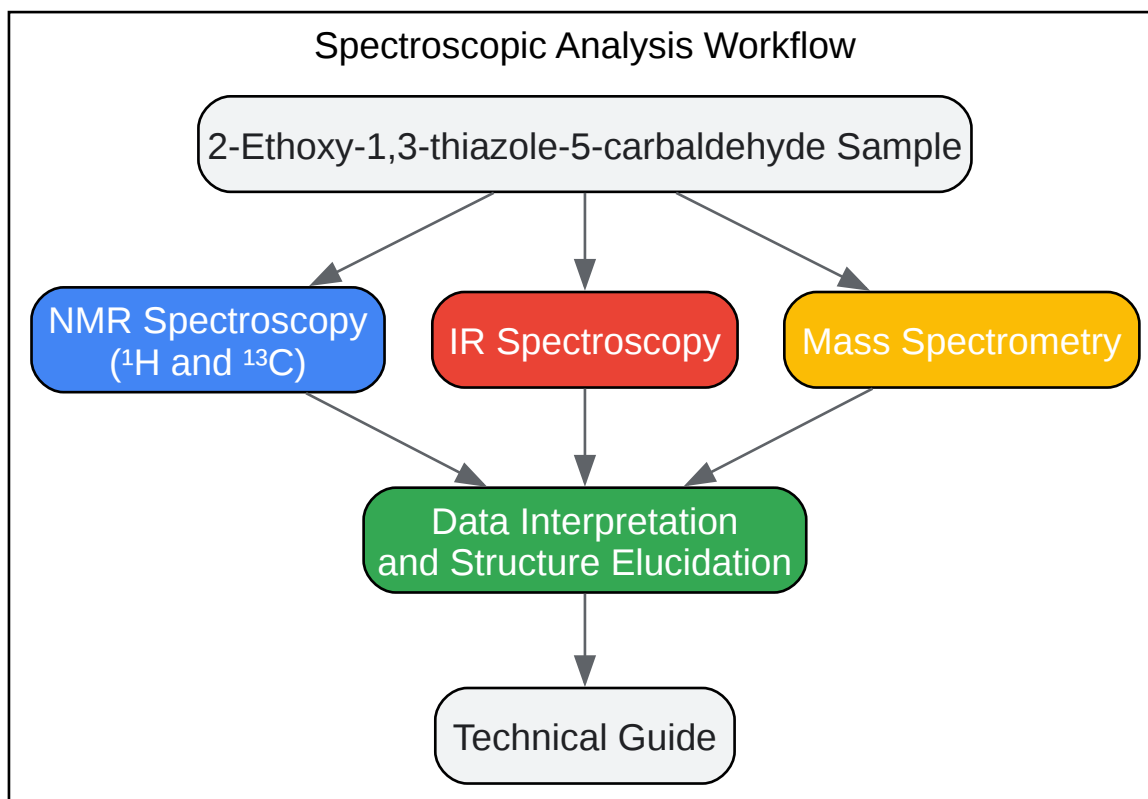
Predicted Mass Spectrum

The molecular formula of **2-Ethoxy-1,3-thiazole-5-carbaldehyde** is $C_6H_7NO_2S$, with a molecular weight of approximately 157.19 g/mol .

Expected Key Fragments (EI-MS):

m/z	Fragment Ion	Rationale
157	$[M]^+$	The molecular ion peak.
129	$[M - CO]^+$ or $[M - C_2H_4]^+$	Loss of carbon monoxide from the aldehyde or loss of ethene from the ethoxy group are common fragmentation pathways.
128	$[M - CHO]^+$	Loss of the formyl radical.
113	$[M - OCH_2CH_3]^+$	Loss of the ethoxy radical.
85	$[Thiazole-CHO]^+$	Fragmentation of the ethoxy group leaving the thiazole carbaldehyde core.

Visualization of the Spectroscopic Analysis Workflow:



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Caption: A generalized workflow for the spectroscopic analysis of **2-Ethoxy-1,3-thiazole-5-carbaldehyde**.

Conclusion

The combined application of NMR, IR, and Mass Spectrometry provides a comprehensive and self-validating system for the structural characterization of **2-Ethoxy-1,3-thiazole-5-carbaldehyde**. The predicted data in this guide, based on the established principles of spectroscopy and analysis of related compounds, offer a robust framework for researchers to confirm the identity and purity of this important heterocyclic building block. Adherence to the outlined experimental protocols will ensure the acquisition of high-quality data, which is fundamental to the integrity of any research and development endeavor.

References

As direct spectroscopic data for **2-Ethoxy-1,3-thiazole-5-carbaldehyde** is not readily available in public databases, this reference list includes sources for the spectroscopic data of closely related compounds and general principles of spectroscopic interpretation.

- NIST Chemistry WebBook. National Institute of Standards and Technology. [[Link](#)][1][2]
- PubChem. National Center for Biotechnology Information. [[Link](#)][3]
- Pavia, D.L., Lampman, G.M., Kriz, G.S., & Vyvyan, J.R. (2014). Introduction to Spectroscopy. Cengage Learning.
- Silverstein, R.M., Webster, F.X., Kiemle, D.J., & Bryce, D.L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons.
- Taurins, A., & Kasman, S. (1957). Thiazoles: III. Infrared Spectra of Methylthiazoles. Canadian Journal of Chemistry. [[Link](#)][4]
- Hesse, M., Meier, H., & Zeeh, B. (2008). Spectroscopic Methods in Organic Chemistry. Thieme.

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Sources

- 1. Thiazole, 2-ethoxy- [webbook.nist.gov]
- 2. Thiazole, 2-ethoxy- [webbook.nist.gov]
- 3. 2-Ethoxythiazole | C₅H₇NOS | CID 61809 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cdnsiencepub.com [cdnsiencepub.com]
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